

Essential Safety and Operational Guide for 5-Bromo-2-methylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-2-methylpyridine

Cat. No.: B113479

[Get Quote](#)

This guide provides critical safety and logistical information for the handling and disposal of **5-Bromo-2-methylpyridine** (CAS No. 3430-13-5). The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe laboratory operations.

Chemical Identification and Properties

Property	Value
Synonyms	5-Bromo-2-picoline, 2-Methyl-5-bromopyridine[1][2]
Molecular Formula	C ₆ H ₆ BrN[2]
Molecular Weight	172.02 g/mol [2][3]
Appearance	Off-white crystalline solid[2]
Melting Point	32-36 °C[4]
Storage Temperature	0-8 °C[2]

Hazard Identification and Classification

5-Bromo-2-methylpyridine is classified as a hazardous substance. All personnel must be aware of the potential risks before handling this chemical.

Hazard Classification	Category	GHS Hazard Statements
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed[3]
Acute Dermal Toxicity	Category 4	H312: Harmful in contact with skin[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][3][4]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[3][4]
Acute Inhalation Toxicity	Category 4	H332: Harmful if inhaled[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][3][4]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn in addition to goggles when there is a splash hazard.[1][5]	To protect against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber) inspected prior to use.[6][7][8]	To prevent skin contact, which may be harmful.[9]
Body Protection	A flame-retardant lab coat and appropriate protective clothing to prevent skin exposure.[6][8]	To protect against accidental skin contact and contamination of personal clothing.
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood. If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[1][4][6]	To prevent inhalation of harmful dust, vapors, or mists.

Operational and Disposal Plans

Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure that a safety shower and eyewash station are readily accessible and in good working order.[1][6] The designated work area, typically a chemical fume hood, should be clean and uncluttered.
- **Personal Protective Equipment (PPE):** Don all required PPE as specified in the table above.
- **Weighing and Transfer:** Conduct all weighing and transferring of the solid compound within a chemical fume hood to control dust and vapors.

- Spill Management: In case of a spill, evacuate non-essential personnel. Wearing appropriate PPE, sweep up the solid material and place it into a suitable, labeled container for disposal.
[1] Avoid generating dust.
- Decontamination: After handling, thoroughly wash hands and any exposed skin with soap and water.[1] Decontaminate all work surfaces and equipment.
- Storage: Store **5-Bromo-2-methylpyridine** in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[1][8]
[10]

First Aid Measures:

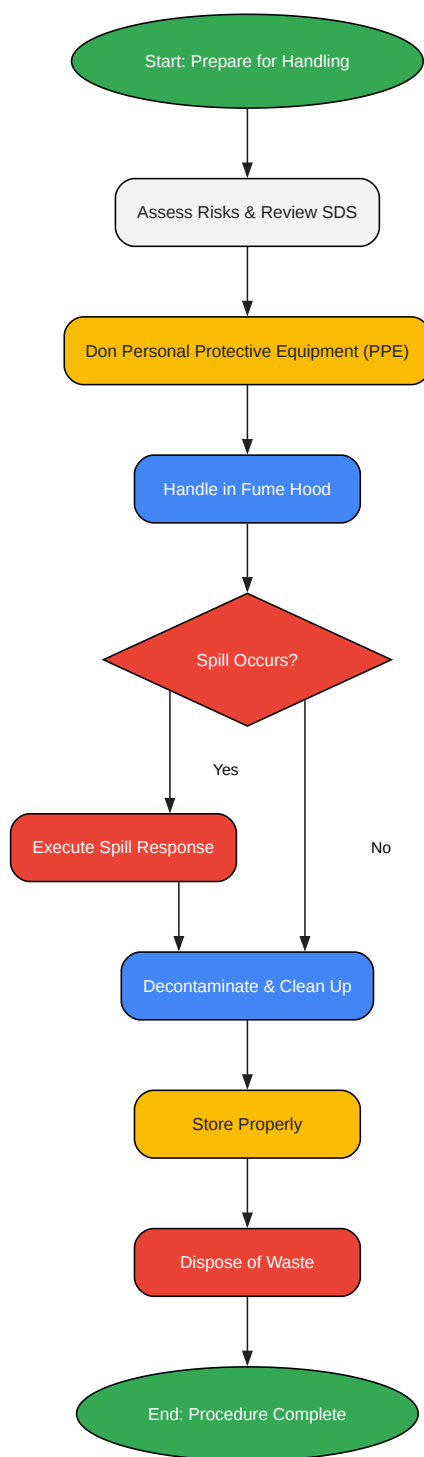
Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes.[1][10] Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][10]
Skin Contact	Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water.[1][10] If skin irritation occurs, get medical advice/attention.[1][10]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1][10] Call a POISON CENTER or doctor/physician if you feel unwell.[1][10]
Ingestion	Rinse mouth.[1][10] Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[1][10]

Disposal Plan:

Dispose of **5-Bromo-2-methylpyridine** and its container in accordance with all local, regional, national, and international regulations.[1][8] The compound should not be allowed to enter drains, waterways, or the soil.[8] Contact a licensed professional waste disposal service to dispose of this material.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **5-Bromo-2-methylpyridine**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **5-Bromo-2-methylpyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 5-Bromo-2-methylpyridine | C₆H₆BrN | CID 1201020 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-溴-2-甲基吡啶 ≥99.0% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. 5-Bromo-2-methylpyridine - Safety Data Sheet [chemicalbook.com]
- 8. spectrumchemical.com [spectrumchemical.com]
- 9. benchchem.com [benchchem.com]
- 10. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 5-Bromo-2-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113479#personal-protective-equipment-for-handling-5-bromo-2-methylpyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com